

# Application Notes and Protocols for the Preparation of CAY10464 Stock Solution

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## Compound of Interest

Compound Name: CAY10464

Cat. No.: B027634

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These application notes provide a detailed protocol for the preparation of a **CAY10464** stock solution for use in life science research. **CAY10464** is a potent and selective antagonist of the aryl hydrocarbon receptor (AhR), with a  $K_i$  of 1.4 nM in rabbit liver cytosol preparations.<sup>[1]</sup> It is a valuable tool for studying the roles of AhR in various physiological and pathological processes. Accurate and reproducible experimental results depend on the proper preparation and handling of this compound.

## Chemical Properties and Data

A summary of the key quantitative data for **CAY10464** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>12</sub> Cl <sub>2</sub> O	<sup>[1]</sup> <sup>[2]</sup>
Formula Weight	279.2 g/mol	<sup>[1]</sup>
Purity	≥98%	<sup>[1]</sup>
Formulation	A crystalline solid	<sup>[1]</sup>
Storage (Solid)	-20°C	<sup>[1]</sup>
Stability (Solid)	≥ 4 years at -20°C	<sup>[1]</sup>

## Solubility Data

The choice of an appropriate solvent is critical for preparing a stock solution. The solubility of **CAY10464** in common laboratory solvents is summarized below.

Solvent	Solubility	Source
DMF	30 mg/mL	<a href="#">[1]</a>
DMSO	30 mg/mL	<a href="#">[1]</a>
Ethanol	10 mg/mL	<a href="#">[1]</a>
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	<a href="#">[1]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **CAY10464** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CAY10464** in dimethyl sulfoxide (DMSO). This is a common concentration for a stock solution that can be further diluted to working concentrations for various in vitro and in vivo experiments.

Materials:

- **CAY10464** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips

Procedure:

- **Safety Precautions:** Before handling, review the Safety Data Sheet (SDS) for **CAY10464** and DMSO. Handle the compound and solvent in a well-ventilated area, preferably within a chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- **Weighing **CAY10464**:** Accurately weigh the desired amount of **CAY10464** powder using a calibrated analytical balance. To prepare 1 mL of a 10 mM stock solution, weigh out 2.792 mg of **CAY10464** (Molecular Weight = 279.2 g/mol ).
- **Dissolving **CAY10464**:** Transfer the weighed **CAY10464** powder to a sterile amber vial or microcentrifuge tube. Add the calculated volume of DMSO. For a 10 mM stock solution from 2.792 mg of **CAY10464**, add 1 mL of DMSO.
- **Solubilization:** Tightly cap the vial and vortex thoroughly until the **CAY10464** is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary. Visually inspect the solution to ensure no particulate matter remains.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber polypropylene tubes to avoid repeated freeze-thaw cycles and exposure to light. Store the aliquots at -20°C for long-term storage. Properly label the aliquots with the compound name, concentration, solvent, and date of preparation.

## Protocol 2: Preparation of Working Solutions

This protocol describes the dilution of the 10 mM DMSO stock solution to a final working concentration in an aqueous buffer or cell culture medium.

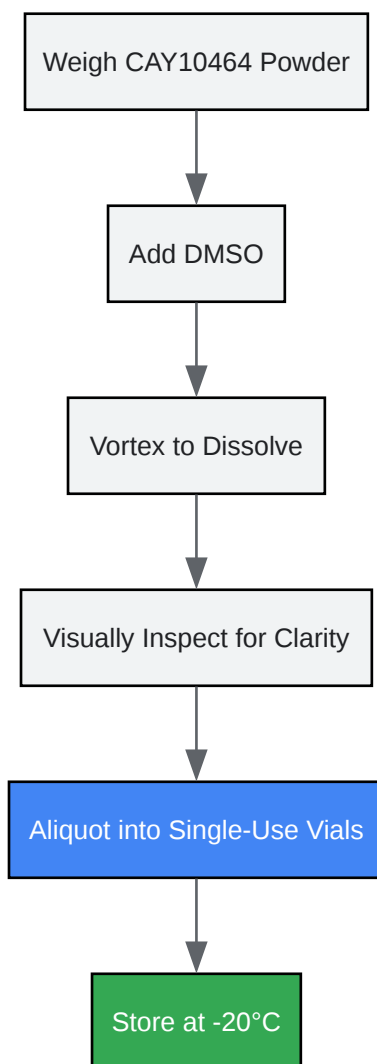
### Materials:

- 10 mM **CAY10464** stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS) or cell culture medium
- Sterile tubes for dilution
- Calibrated micropipettes and sterile tips

### Procedure:

- Thaw Stock Solution: Thaw an aliquot of the 10 mM **CAY10464** stock solution at room temperature.
- Serial Dilution (if necessary): For very low working concentrations, it may be necessary to perform an intermediate dilution of the stock solution in DMSO.
- Final Dilution: Add the appropriate volume of the 10 mM **CAY10464** stock solution to the pre-warmed aqueous buffer or cell culture medium to achieve the desired final concentration. It is crucial to add the DMSO stock solution to the aqueous solution while gently vortexing to prevent precipitation.
  - Example for a 10  $\mu$ M working concentration: To prepare 1 mL of cell culture medium with a final **CAY10464** concentration of 10  $\mu$ M, add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of the medium.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the working solution is not toxic to the cells or experimental system. Typically, the final DMSO concentration should be kept below 0.5%, and a vehicle control with the same DMSO concentration should be included in the experiment.
- Use Immediately: It is recommended to prepare working solutions fresh for each experiment and use them immediately, as the stability of **CAY10464** in aqueous solutions for extended periods is not guaranteed.

## Mandatory Visualizations



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Caption: Workflow for **CAY10464** Stock Solution Preparation.

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## References

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- 2. CAY10464 | 688348-37-0 | MOLNOVA [molnova.com]

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